

Application Notes and Protocols for CH6953755 in In Vivo Mouse Xenograft Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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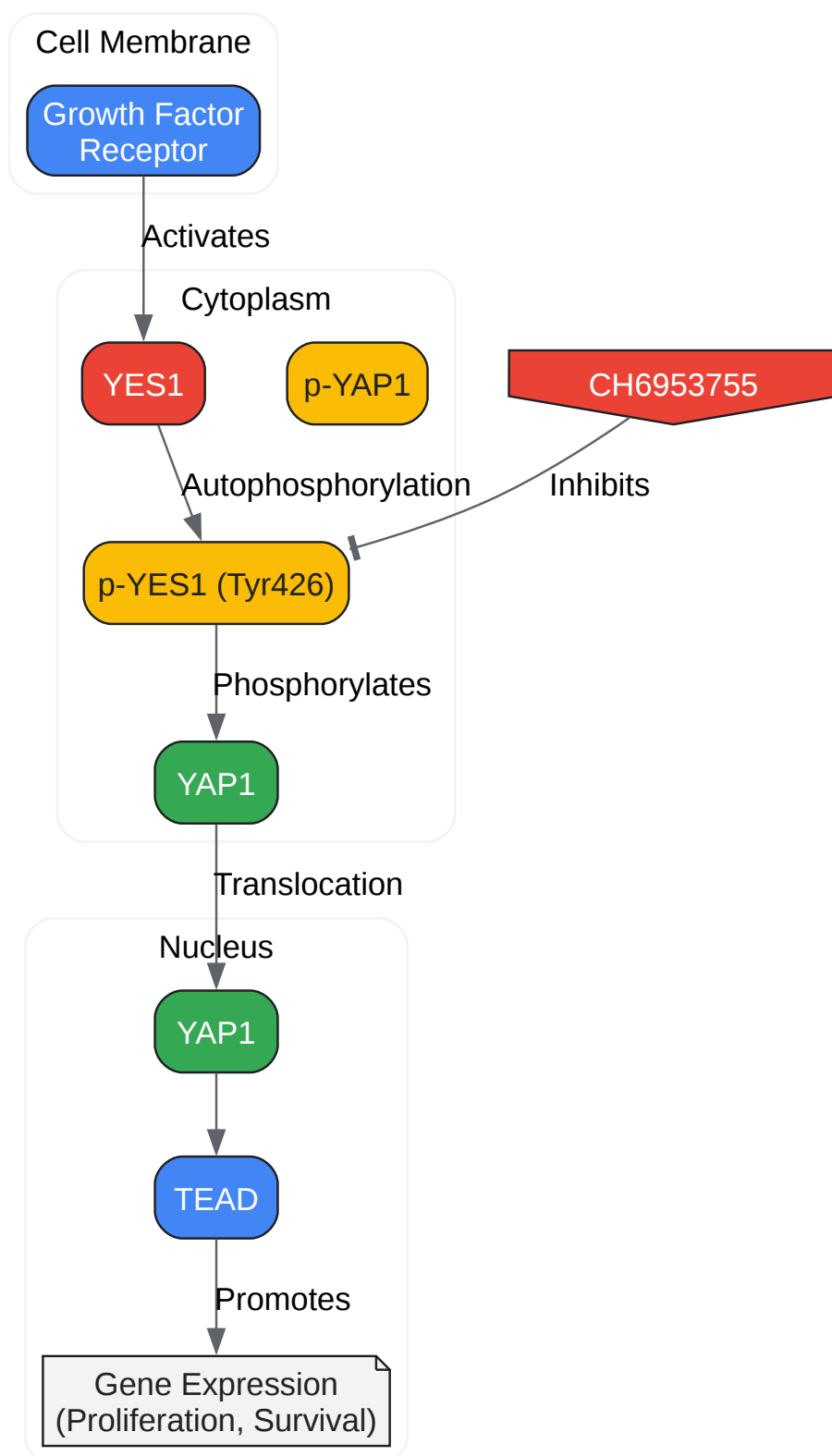
Introduction

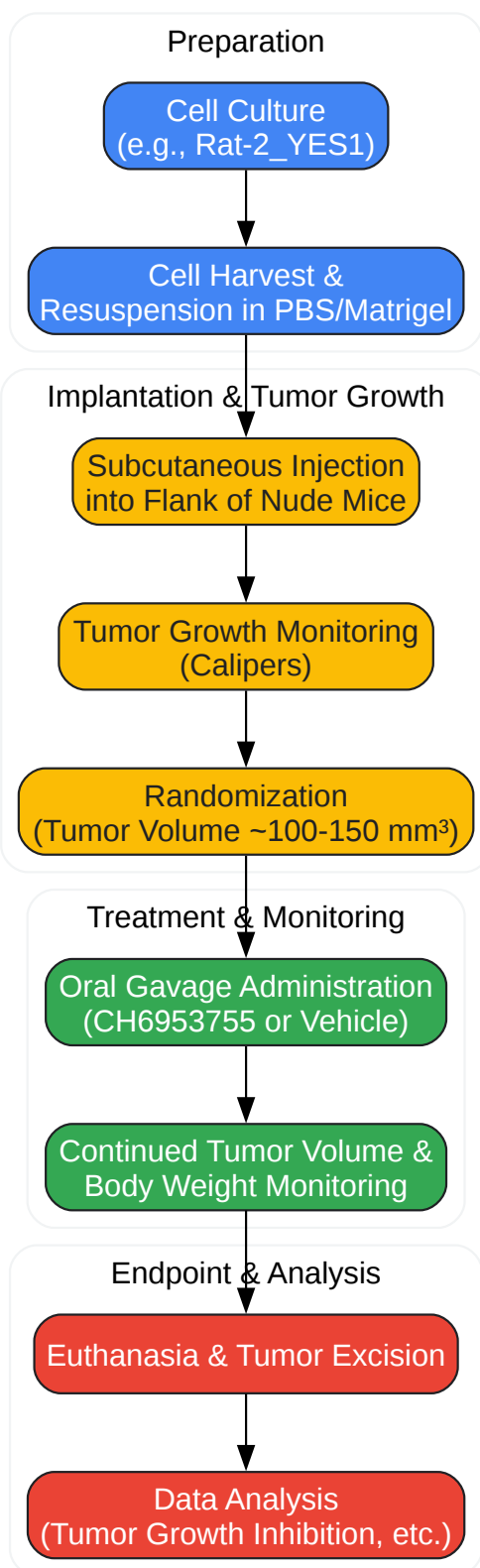
CH6953755 is a potent and selective inhibitor of YES1 kinase, a member of the SRC family of proto-oncogenes. Upregulation of YES1 activity is implicated in the proliferation and survival of various cancer cell types. These application notes provide a comprehensive guide for the utilization of **CH6953755** in preclinical in vivo mouse xenograft models to evaluate its anti-tumor efficacy. The following protocols and data are intended to serve as a foundational resource for study design and execution.

Mechanism of Action

CH6953755 selectively targets YES1 kinase, inhibiting its catalytic activity. A key mechanism of YES1 activation is autophosphorylation at Tyrosine 426 (Tyr426). By preventing this phosphorylation event, **CH6953755** effectively blocks downstream signaling pathways that contribute to cancer cell proliferation and survival. One of the critical downstream effectors of YES1 is the transcriptional co-activator Yes-associated protein 1 (YAP1). Inhibition of YES1 by **CH6953755** has been shown to suppress the activity of YAP1, a key regulator of organ size and a driver of oncogenesis.

YES1 Signaling Pathway Inhibition by CH6953755





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com